UV-Vis Absorbance Maxima: 5-Chloro-4-nitroimidazole & Derivatives

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-chloro-4-nitro-1H-imidazole*
Cat. No.:	*B7773053*

Get Quote

Publish Comparison Guide[1]

Executive Summary & Chemical Identity

In the context of drug development—specifically for azathioprine and mercaptopurine analogs—the term "5-chloro-4-nitroimidazole" almost invariably refers to the 1-methylated form (CMNI).[1] The N-unsubstituted parent compound (5-chloro-4-nitroimidazole) is chemically unstable and rarely isolated due to rapid tautomerization and degradation.[1]

This guide focuses on the stable, commercially relevant entity (CMNI) while providing comparative data for the parent scaffold to ensure mechanistic clarity.

Feature	Target Compound (CMNI)	Parent Scaffold
Systematic Name	5-Chloro-1-methyl-4-nitroimidazole	5-Chloro-4-nitroimidazole
CAS Number	4897-25-0	1681-00-1 (Rare/Unstable)
Primary Application	Azathioprine Intermediate	Theoretical Precursor
Key Chromophore	Nitro-conjugated Imidazole	Nitro-conjugated Imidazole

© 2026 BenchChem. All rights reserved.

UV-Vis Spectral Profile

The UV absorbance of nitroimidazoles is dominated by the

transition of the nitro group conjugated with the imidazole ring. The presence of the chlorine atom (auxochrome) and the methyl group influences the

through inductive and mesomeric effects.

Absorbance Maxima ( )[2]

Compound	Solvent	(nm)	(Molar Absorptivity)	Notes
5-Chloro-1-methyl-4-nitroimidazole	Methanol	310 – 315 nm	~3.9 (est.[1] 7,900 $M^{-1}cm^{-1}$)	Primary Standard. Neutral species dominates.
5-Chloro-1-methyl-4-nitroimidazole	0.1 N HCl	310 – 312 nm	~3.8	Protonation of N3 is difficult (pKa < 0) due to EWG effects.[1]
4-Nitroimidazole (Parent)	Water (pH 7)	300 – 305 nm	3.82	Reference standard for the scaffold.[1]
Metronidazole (Comparator)	Methanol	318 – 320 nm	3.97	Standard nitroimidazole drug reference.

Mechanistic Insight: Substituent Effects

- Nitro Group (-NO_2): The primary chromophore.[1] Conjugation with the imidazole ring creates the strong band at ~300 nm.
- Chloro Group (-Cl): Acts as an electron-withdrawing group (induction) but also has lone pairs (mesomeric donation).[1] In this scaffold, the net effect is a slight bathochromic shift (Red Shift) of ~10–15 nm compared to the unsubstituted 4-nitroimidazole (300 nm

© 2026 BenchChem. All rights reserved.

312 nm).

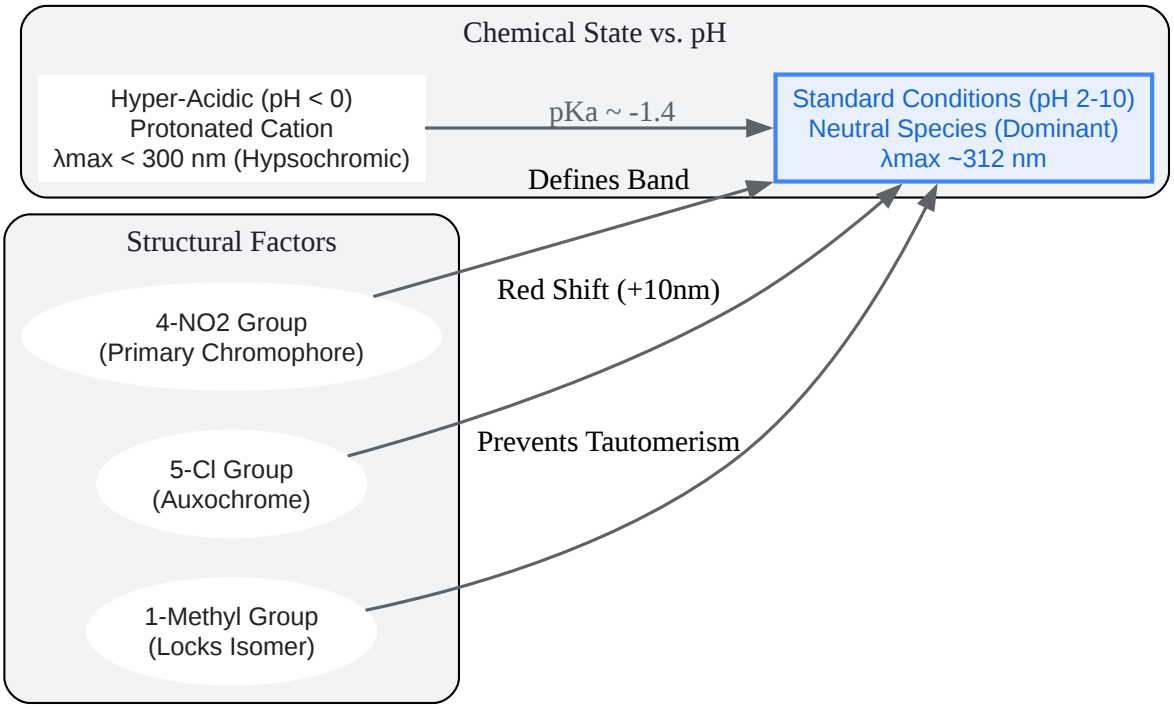
- Methyl Group (-CH_3): Stabilizes the specific isomer and prevents tautomerism, resulting in a sharper, more defined peak compared to the N-unsubstituted parent.[1]

Physicochemical Context & Stability

Understanding the ionization state is critical for accurate UV quantification. Unlike simple imidazoles (pKa ~7), the nitro and chloro substituents drastically reduce basicity.

- pKa (Basic N3): Estimated at -1.37 to 0.5.[1]
  - Implication: The molecule remains neutral at physiological pH (7.[1][2]4) and even in moderately acidic solutions (pH 2).
  - UV Consequence: You will not observe a significant pH-dependent spectral shift (isosbestic point) in standard buffers (pH 2–10).[1] Significant shifts only occur in hyper-acidic media (conc.[1] H_2SO_4).

Diagram: Ionization & Chromophore Stability



Click to download full resolution via product page

Caption: Influence of pH and substituents on the UV-Vis profile of 5-chloro-1-methyl-4-nitroimidazole.[1]

Experimental Protocol: Precise Determination of

To validate the purity of your 5-chloro-4-nitroimidazole sample, use this self-validating protocol. This method corrects for the low solubility of the compound in pure water.

Reagents

- Solvent A: HPLC-grade Methanol (MeOH).[1]
- Solvent B: 10 mM Phosphate Buffer, pH 7.0.
- Standard: >98% purity 5-chloro-1-methyl-4-nitroimidazole (Reference Std).

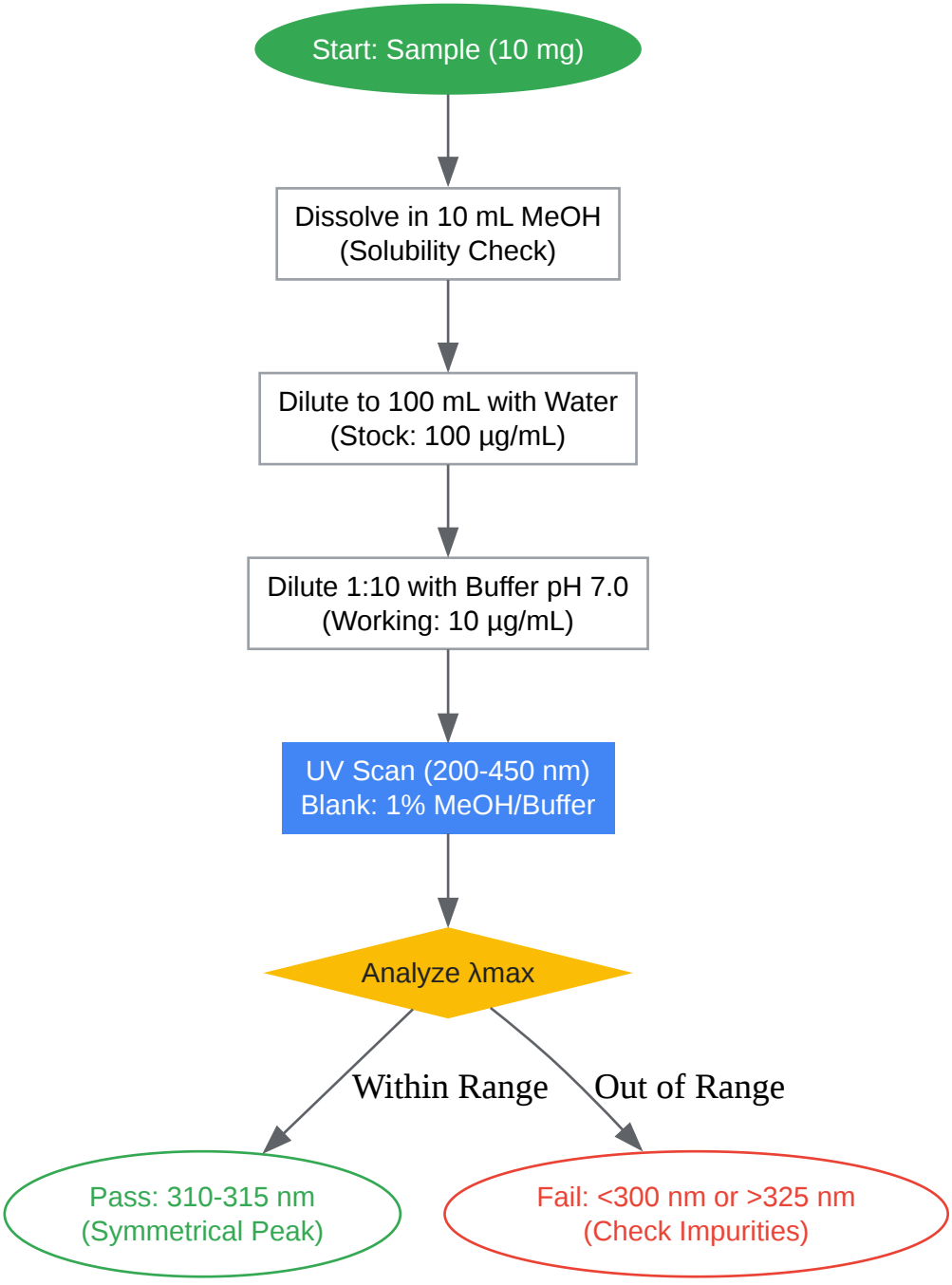
© 2026 BenchChem. All rights reserved.

Step-by-Step Workflow

- Stock Preparation:
  - Weigh 10.0 mg of substance into a 100 mL volumetric flask.
  - Dissolve in 10 mL of Methanol (sonicate for 2 mins if needed).
  - Dilute to volume with Water (Final conc: 100 µg/mL in 10% MeOH).
- Working Solution:
  - Dilute 1.0 mL of Stock into 10 mL of Solvent B (Final: 10 µg/mL).
- Blanking:
  - Prepare a blank using 1% Methanol in Solvent B.[1]
  - Perform baseline correction on the UV-Vis spectrophotometer (200–400 nm).[1]
- Measurement:
  - Scan the sample from 200 to 450 nm.
  - Acceptance Criteria: The spectrum must show a single, symmetrical peak with between 310–315 nm.
  - Note: A secondary peak or shoulder <250 nm indicates imidazole ring degradation or impurities.

Diagram: Analytical Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Standardized workflow for UV-Vis characterization of nitroimidazole intermediates.

References

- BenchChem. (2025). 1H NMR Characterization of 5-Chloro-1-methylimidazole Nitrate and its Nitration Product. Retrieved from

© 2026 BenchChem. All rights reserved.

- National Institute of Standards and Technology (NIST). (2025). 1H-Imidazole, 5-chloro-1-methyl-4-nitro- Spectral Data. NIST Chemistry WebBook, SRD 69.[3] Retrieved from
- PubChem. (2025). 5-Chloro-1-methyl-4-nitroimidazole Compound Summary. National Library of Medicine.[1] Retrieved from
- ChemicalBook. (2026). 5-Chloro-1-methyl-4-nitroimidazole Properties and Synthesis. Retrieved from
- MDPI. (2025). Atmospheric Photochemical Oxidation of 4-Nitroimidazole. Molecules. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-Chloro-1-methyl-4-nitroimidazole | C4H4ClN3O2 | CID 21010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Methyl-5-nitroimidazole | 3034-42-2 | Benchchem [benchchem.com]
- 3. 1H-Imidazole, 5-chloro-1-methyl-4-nitro- [webbook.nist.gov]
- To cite this document: BenchChem. [UV-Vis Absorbance Maxima: 5-Chloro-4-nitroimidazole & Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7773053/docs#uv-vis-absorbance-maxima-5-chloro-4-nitroimidazole-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.